

Thermodynamic Data of Titanium Bromide Compounds: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Titanium;bromide*

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This technical guide provides a comprehensive overview of the thermodynamic properties of titanium bromide compounds, specifically titanium(II) bromide (TiBr_2), titanium(III) bromide (TiBr_3), and titanium(IV) bromide (TiBr_4). This document is intended for researchers, scientists, and professionals in drug development and related fields who require accurate and detailed thermodynamic data for these compounds. The information is presented in a structured format, including tabulated data, detailed experimental protocols, and visualizations of chemical relationships.

Core Thermodynamic Data

The thermodynamic properties of titanium bromide compounds are crucial for understanding their stability, reactivity, and behavior in various chemical processes. The following tables summarize the key quantitative thermodynamic data for TiBr_2 , TiBr_3 , and TiBr_4 at standard conditions (298.15 K and 1 bar), unless otherwise specified.

Table 1: Molar Thermodynamic Properties of Titanium Bromide Compounds at 298.15 K

Property	TiBr ₂ (solid)	TiBr ₃ (solid)	TiBr ₄ (solid)
Molar Mass (g/mol)	207.68	287.58	367.48
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-396.2 kJ/mol[1]	-548.5 kJ/mol	-616.72 \pm 4.60 kJ/mol[2]
Standard Molar Entropy (S°)	Value not available	176.6 J/(mol·K)	120.5 J/(mol·K)[1]
Standard Molar Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	Value not available	-523.8 kJ/mol	Value not available
Molar Heat Capacity (C_p)	See NIST Shomate Equation	101.7 J/(mol·K)	120.5 J/(mol·K)[1]

Table 2: Physical and Phase Change Properties of Titanium(IV) Bromide (TiBr₄)

Property	Value
Melting Point	39 °C[1]
Boiling Point	230 °C[1]
Enthalpy of Fusion ($\Delta_{fus} H^\circ$)	15.2 kJ/mol[1]
Enthalpy of Vaporization ($\Delta_{vap} H^\circ$)	45.8 kJ/mol[1]
Enthalpy of Sublimation ($\Delta_{sub} H^\circ$)	60.5 kJ/mol[1]

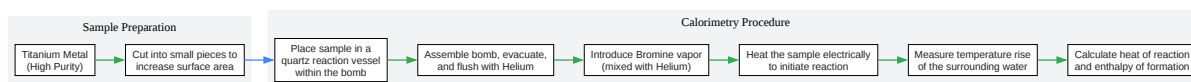
Experimental Protocols

The determination of the thermodynamic data presented above relies on precise experimental techniques. The following sections provide detailed methodologies for two key experimental procedures used in the characterization of titanium bromide compounds: bomb calorimetry and Knudsen effusion mass spectrometry.

Bomb Calorimetry for the Determination of Enthalpy of Formation

Bomb calorimetry is a primary method for determining the enthalpy of formation of a compound by measuring the heat of a combustion or reaction. For a reactive metal like titanium reacting with a halogen like bromine, a specialized setup is required.

Experimental Workflow:



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Workflow for Bomb Calorimetry of Titanium Bromide.

Detailed Methodology:

- **Sample Preparation:** A high-purity titanium metal sample is cut into small pieces to maximize the surface area for reaction. The mass of the titanium is accurately determined.
- **Calorimeter Setup:** The reaction is carried out in a specialized bomb calorimeter equipped with a quartz reaction vessel to withstand the corrosive nature of bromine at high temperatures. The bomb is placed in a container with a precisely measured amount of water.
- **Reaction Initiation:** The reaction vessel containing the titanium sample is placed inside the bomb. The bomb is sealed, evacuated to remove air and moisture, and then flushed with an inert gas, such as helium. A mixture of bromine vapor and helium is then introduced into the reaction vessel. The reaction is initiated by electrically heating the titanium sample to a temperature sufficient to start the exothermic reaction (e.g., 500 °C)[2].
- **Data Acquisition:** The temperature of the water surrounding the bomb is monitored with high precision before, during, and after the reaction. The temperature rise is used to calculate the

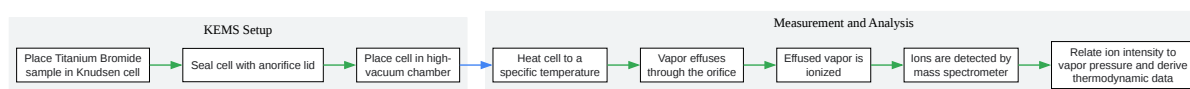
heat released by the reaction.

- Analysis: The heat of reaction is calculated from the temperature change and the heat capacity of the calorimeter system. This value is then used to determine the standard enthalpy of formation of the titanium bromide product. Corrections are applied for the heat of vaporization of bromine and any unreacted starting materials.

Knudsen Effusion Mass Spectrometry for Vapor Pressure and Enthalpy of Sublimation

Knudsen effusion mass spectrometry (KEMS) is a powerful technique for measuring the vapor pressure of a solid or liquid at high temperatures and low pressures. This data can then be used to determine the enthalpy of sublimation.

Experimental Workflow:



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Workflow for Knudsen Effusion Mass Spectrometry.

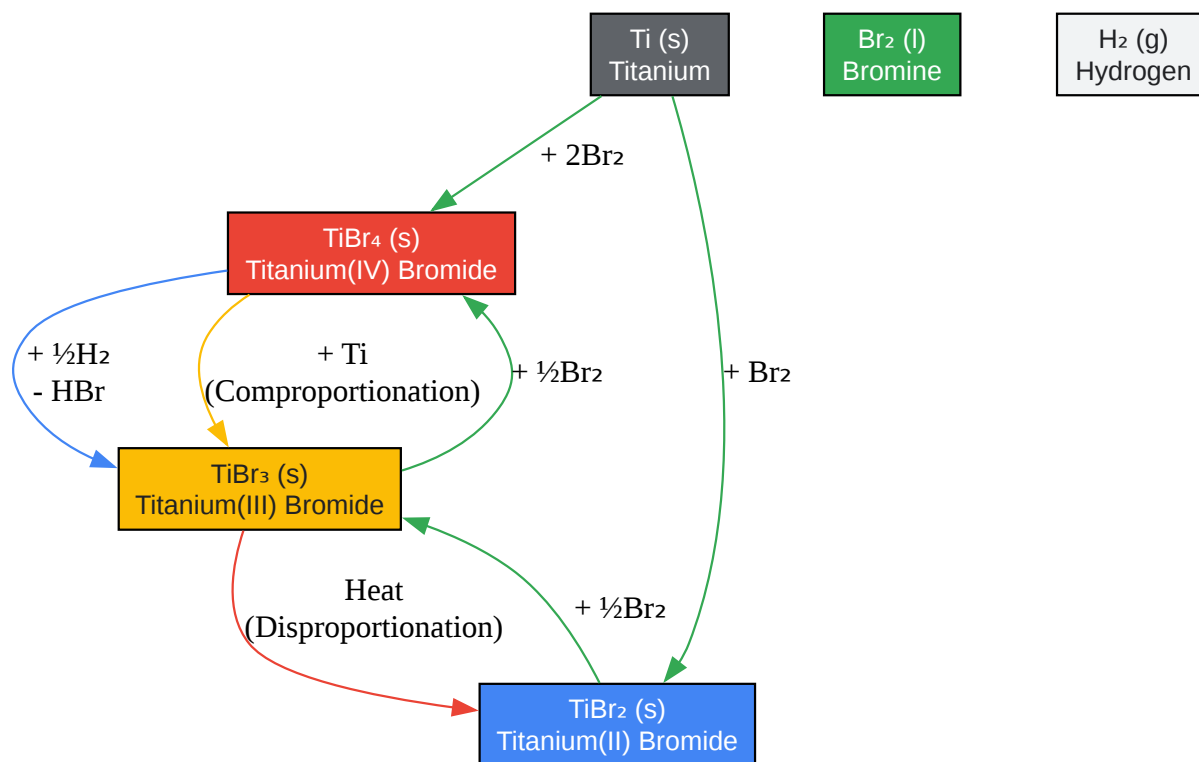
Detailed Methodology:

- Sample Preparation: A small amount of the solid titanium bromide compound is placed in a Knudsen cell, which is a small, thermally stable container typically made of a non-reactive material like molybdenum or tungsten. The cell is covered with a lid containing a small, well-defined orifice (typically 0.1-1.0 mm in diameter).
- High-Vacuum Environment: The Knudsen cell is placed in a high-vacuum chamber of the mass spectrometer to ensure that the mean free path of the effusing molecules is larger than the orifice diameter.

- **Heating and Effusion:** The cell is heated to a series of well-controlled temperatures. At each temperature, the solid sublimes, and the vapor effuses through the orifice into the ion source of the mass spectrometer.
- **Mass Spectrometric Analysis:** The effusing vapor is ionized, and the resulting ions are separated by their mass-to-charge ratio and detected. The ion intensity of a particular species is proportional to its partial pressure in the Knudsen cell.
- **Data Analysis:** The relationship between ion intensity and temperature is used to determine the vapor pressure of the compound as a function of temperature. The enthalpy of sublimation can then be calculated from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the temperature (the Clausius-Clapeyron equation).

Chemical Relationships and Pathways

The different titanium bromide compounds are related through synthesis and decomposition reactions. Understanding these relationships is essential for controlling the synthesis of a desired compound and for predicting its stability under different conditions.



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Synthesis and Interconversion of Titanium Bromides.

This diagram illustrates the key reactions involved in the synthesis and interconversion of titanium(II), (III), and (IV) bromides. Titanium metal can be directly brominated to form either TiBr₂ or TiBr₄ depending on the reaction conditions. Higher oxidation states can be reduced; for example, TiBr₄ can be reduced to TiBr₃ using hydrogen gas. Conversely, lower oxidation states can be oxidized with bromine. Disproportionation and comproportionation reactions are also important pathways for interconversion. For instance, TiBr₃ can disproportionate upon heating to yield TiBr₂ and TiBr₄.

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